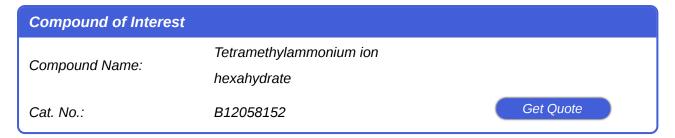


tetramethylammonium ion hexahydrate solubility in different solvents

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An In-depth Technical Guide on the Solubility of Tetramethylammonium Hydroxide Pentahydrate

This technical guide provides a comprehensive overview of the solubility of tetramethylammonium hydroxide (TMAH), focusing on its common pentahydrate form. Designed for researchers, scientists, and drug development professionals, this document details quantitative solubility data, experimental methodologies for its determination, and key molecular interactions and applications.

Introduction

Tetramethylammonium hydroxide (TMAH), with the chemical formula (CH₃)₄NOH, is a quaternary ammonium salt. It is a strong organic base that is widely used in various industrial and research applications.[1][2] TMAH is commonly supplied as an aqueous solution or as a solid hydrate, most frequently the pentahydrate ((CH₃)₄NOH \cdot 5H₂O).[3][4] Its properties as a surfactant, etchant, and phase transfer catalyst make it indispensable in semiconductor manufacturing, chemical synthesis, and pharmaceuticals.[3][5]

The tetramethylammonium (TMA) cation is hydrophilic, a property that governs its solubility characteristics.[6] Understanding the solubility of TMAH in different solvents is critical for its effective use in applications ranging from photoresist development in microelectronics to its role as a reagent in organic synthesis.[2][3] This guide synthesizes available data on its solubility and provides standardized protocols for its measurement.



Quantitative Solubility Data

The solubility of tetramethylammonium hydroxide is highest in water, reflecting the hydrophilic nature of the tetramethylammonium cation.[6][7] While extensive data across a wide range of organic solvents is limited in publicly available literature, its common use in methanol solutions indicates appreciable solubility.[3] The available quantitative data for TMAH pentahydrate is summarized below.

Solvent	Temperature (°C)	Solubility	Citation
Water	15	~220 g / 100 mL	[3]
Water	15	2,200 g / L	[8]
Water	20	>1,000 g / L	[9]
Methanol	Not Specified	Soluble	[3]

Note: Some sources describe TMAH as sparingly soluble in methanol and slightly soluble in water, which may refer to specific, non-standard conditions or anhydrous forms.[10] However, the majority of sources confirm its high solubility in water.[11][12]

Experimental Protocols for Solubility Determination

Determining the solubility of a compound like TMAH pentahydrate requires a precise and systematic approach. The following protocol describes a standard method for generating reliable solubility data.

Protocol: Isothermal Equilibrium Method

Objective: To determine the solubility of tetramethylammonium hydroxide pentahydrate in a given solvent at a constant temperature.

Materials:

- Tetramethylammonium hydroxide pentahydrate (CAS: 10424-65-4)
- Solvent of interest (e.g., deionized water, methanol, ethanol)



- Temperature-controlled shaker bath or incubator
- Calibrated thermometer
- Analytical balance
- Volumetric flasks and pipettes
- Syringe filters (e.g., 0.45 μm PTFE or nylon)
- Airtight, sealed vials (e.g., glass screw-cap vials)
- Analytical instrumentation for concentration measurement (e.g., Ion Chromatograph (IC), HPLC, or acid-base titration setup)

Methodology:

- Preparation of Solvent System: Prepare a sufficient volume of the desired solvent.
- Supersaturation: Add an excess amount of TMAH pentahydrate to a known volume of the solvent in a sealed vial. This ensures that a saturated solution is formed and that solid solute remains in equilibrium with the solution.
- Equilibration: Place the sealed vial in the temperature-controlled shaker bath set to the desired temperature. Agitate the mixture for a prolonged period (e.g., 24-48 hours) to ensure equilibrium is reached. The system is at equilibrium when the concentration of the solute in the solution remains constant over time.
- Phase Separation: Once equilibrium is achieved, cease agitation and allow the excess solid to settle for several hours at the same constant temperature.
- Sample Extraction: Carefully extract a known volume of the clear supernatant using a prewarmed (or pre-cooled to the experimental temperature) syringe. Immediately pass the solution through a syringe filter to remove any undissolved microcrystals.
- Dilution: Accurately dilute the filtered, saturated solution with the solvent to a concentration that falls within the calibrated range of the analytical instrument.

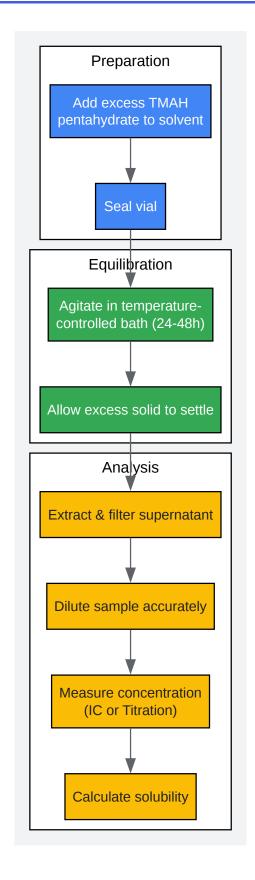
Foundational & Exploratory





- Concentration Analysis: Determine the concentration of the TMAH in the diluted sample.
 - Ion Chromatography (IC): A common method for quantifying TMA+ ions. The system should be calibrated with standard solutions of known TMAH concentration.[13]
 - Acid-Base Titration: As TMAH is a strong base, it can be titrated with a standardized acid (e.g., HCl). The endpoint can be determined using a pH meter or a suitable indicator.
- Calculation of Solubility: Back-calculate the original concentration of the saturated solution using the dilution factor. Express the solubility in desired units (e.g., g/100 mL, mol/L).
- Validation: Repeat the experiment at least three times to ensure the reproducibility of the results.





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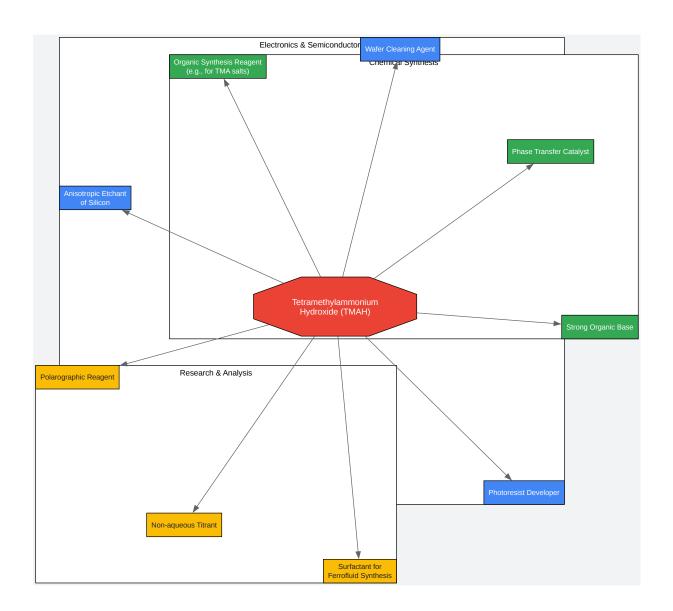
Workflow for Isothermal Solubility Determination.



Applications and Molecular Interactions

The utility of TMAH stems from its unique chemical properties as a strong, metal-ion-free organic base. Its applications are diverse, spanning multiple high-technology and research sectors.





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Key Applications of Tetramethylammonium Hydroxide.

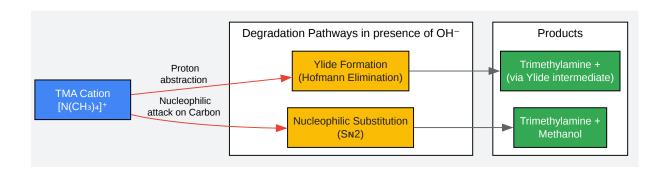


The reactivity and stability of the tetramethylammonium cation are influenced by its interactions with surrounding molecules and ions. In aqueous solutions, the TMA⁺ ion is stabilized. However, under certain conditions, particularly in the presence of strong nucleophiles like hydroxide ions (OH⁻), it can undergo degradation. This is a critical consideration in applications like anion exchange membranes (AEMs) for fuel cells.

Two primary degradation pathways have been identified through computational studies:

- Ylide Formation (Hofmann Elimination): A hydroxide ion abstracts a proton from one of the methyl groups, leading to the formation of an ylide intermediate, which can subsequently decompose.
- Nucleophilic Substitution (SN2): A hydroxide ion directly attacks one of the methyl carbons, displacing trimethylamine as a leaving group.

These pathways are crucial for understanding the chemical stability of TMAH and materials derived from it in various chemical environments.



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Degradation Pathways of the TMA Cation.

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